

Safeguarding Your Research: A Comprehensive Guide to Handling Fmoc-lys(fmoc)-opfp

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Compound of Interest

Compound Name: Fmoc-lys(fmoc)-opfp

Cat. No.: B613383

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This document provides crucial safety and logistical information for the handling and disposal of **Fmoc-lys(fmoc)-opfp** (N α -Fmoc-N ϵ -Fmoc-L-lysine pentafluorophenyl ester). Adherence to these guidelines is essential for ensuring laboratory safety and procedural accuracy. The toxicological properties of this substance have not been fully investigated, warranting a cautious approach.^[1]

Essential Safety Information

Fmoc-lys(fmoc)-opfp is a powdered chemical that may cause skin irritation.^[1] Due to the limited toxicological data available, it is imperative to treat this compound as potentially hazardous and minimize exposure through engineering controls, personal protective equipment, and safe handling practices.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following PPE is mandatory when handling **Fmoc-lys(fmoc)-opfp**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield. [2] [3]	Protects against airborne powder and potential splashes.
Hand Protection	Double-gloving with chemically resistant gloves (e.g., nitrile). [2] [4]	Provides a robust barrier against skin contact. For chemicals of unknown toxicity, a flexible laminate glove under a heavy-duty outer glove is recommended. [2]
Body Protection	A lab coat, buttoned completely. [3]	Prevents contamination of personal clothing.
Respiratory Protection	Work within a certified chemical fume hood. [2] [4]	Minimizes the risk of inhaling the powdered compound.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Fmoc-lys(fmoc)-opfp** will mitigate risks and ensure the integrity of your research.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials.
[\[5\]](#)
- Clearly label the storage area with the chemical name and hazard information.

Handling and Use

- Engineering Controls: All handling of powdered **Fmoc-lys(fmoc)-opfp** must be conducted in a certified chemical fume hood to control airborne particles.[\[4\]](#)[\[6\]](#)
- Weighing: If a balance cannot be placed inside the fume hood, tare a sealed container, add the powder inside the fume hood, and then re-weigh the sealed container outside the hood.

[7]

- Dispensing: Use a spatula or other appropriate tool to transfer the powder. Avoid pouring directly from the bottle to minimize dust generation.[6]
- In Solution: When working with the compound in solution, handle it over disposable bench covers to contain any spills.[6]

Accidental Spills

- Small Spills: For minor spills within the fume hood, gently cover the powder with a damp paper towel to avoid creating dust and then wipe it up.
- Large Spills: In the event of a significant spill, evacuate the immediate area and follow your institution's emergency procedures for hazardous chemical spills.
- Decontaminate the spill area using a suitable method, such as wet cleaning.[6]

Disposal Plan

- Waste Collection: All solid waste contaminated with **Fmoc-lys(fmoc)-opfp** (e.g., gloves, weigh boats, paper towels) should be placed in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing this compound should be collected in a separate, labeled hazardous waste container.
- Disposal Route: Dispose of all waste in accordance with local, state, and federal regulations for chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Quantitative Data Summary

Due to the limited availability of specific data for **Fmoc-lys(fmoc)-opfp**, the following table includes information for the closely related compound Fmoc-Lys(Fmoc)-OH where specific data for the target compound is unavailable.

Property	Value	Source
Chemical Formula	C42H33F5N2O6	[1]
CAS Number	132990-14-8	[1]
Appearance	White powder	[8]
Melting Point	138 °C (for Fmoc-Lys(Fmoc)-OH)	[8]
Initial Boiling Point	835.2±65.0 °C (Predicted for Fmoc-Lys(Fmoc)-OH)	[8]
Water Solubility	No data available	[8]

Experimental Protocol: General Coupling Procedure

Fmoc-lys(fmoc)-opfp is an activated ester used in peptide synthesis. The following is a general protocol for its use in solid-phase peptide synthesis (SPPS).

- Resin Preparation: Swell the resin (e.g., Rink Amide resin) in a suitable solvent like dimethylformamide (DMF) for at least one hour.
- Fmoc Deprotection: Treat the resin with a 20% solution of piperidine in DMF to remove the Fmoc protecting group from the resin-bound amino acid. This is typically done in two steps: a brief initial treatment followed by a longer one.
- Washing: Thoroughly wash the resin with DMF to remove the piperidine and the Fmoc-adduct.
- Coupling:
 - Dissolve **Fmoc-lys(fmoc)-opfp** in DMF.
 - Add the solution to the deprotected resin.
 - Allow the coupling reaction to proceed with agitation. The reaction time can vary depending on the specific amino acid and coupling conditions.

- Washing: After the coupling is complete, wash the resin with DMF to remove any unreacted reagents.
- Repeat: Repeat the deprotection and coupling steps for the subsequent amino acids in the peptide sequence.

Visual Workflow for Safe Handling

Caption: Workflow for the safe handling of **Fmoc-lys(fmoc)-opfp** from preparation to disposal.

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